

Technical Guide: (3-(Trifluoromethoxy)phenyl)hydrazine hydrochloride

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Compound of Interest

Compound Name:	(3-(Trifluoromethoxy)phenyl)hydrazine hydrochloride
Cat. No.:	B590970

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **(3-(Trifluoromethoxy)phenyl)hydrazine hydrochloride**, a compound of interest in pharmaceutical research and organic synthesis.

Core Molecular Data

(3-(Trifluoromethoxy)phenyl)hydrazine hydrochloride is a white solid organic compound.^[1] It is recognized for its utility as an intermediate in the synthesis of pharmaceuticals and agrochemicals, largely due to its reactive hydrazine functional group and the unique electronic properties imparted by the trifluoromethoxy substituent.^[2]

Below is a summary of its key molecular and physical properties.

Property	Value	Source
Molecular Weight	228.6 g/mol	[1]
Molecular Formula	C ₇ H ₈ ClF ₃ N ₂ O	[2] [3] [4]
CAS Number	133115-55-6	[3] [4]
Physical Form	White Solid	[1]
Purity	Typically ≥97%	[5]
Storage Temperature	2-8°C, under inert atmosphere	[3]

Chemical Structure and Identification

The structure of **(3-(Trifluoromethoxy)phenyl)hydrazine hydrochloride** is characterized by a phenyl ring substituted with a trifluoromethoxy group at the third position and a hydrazine group, which is protonated to form the hydrochloride salt.

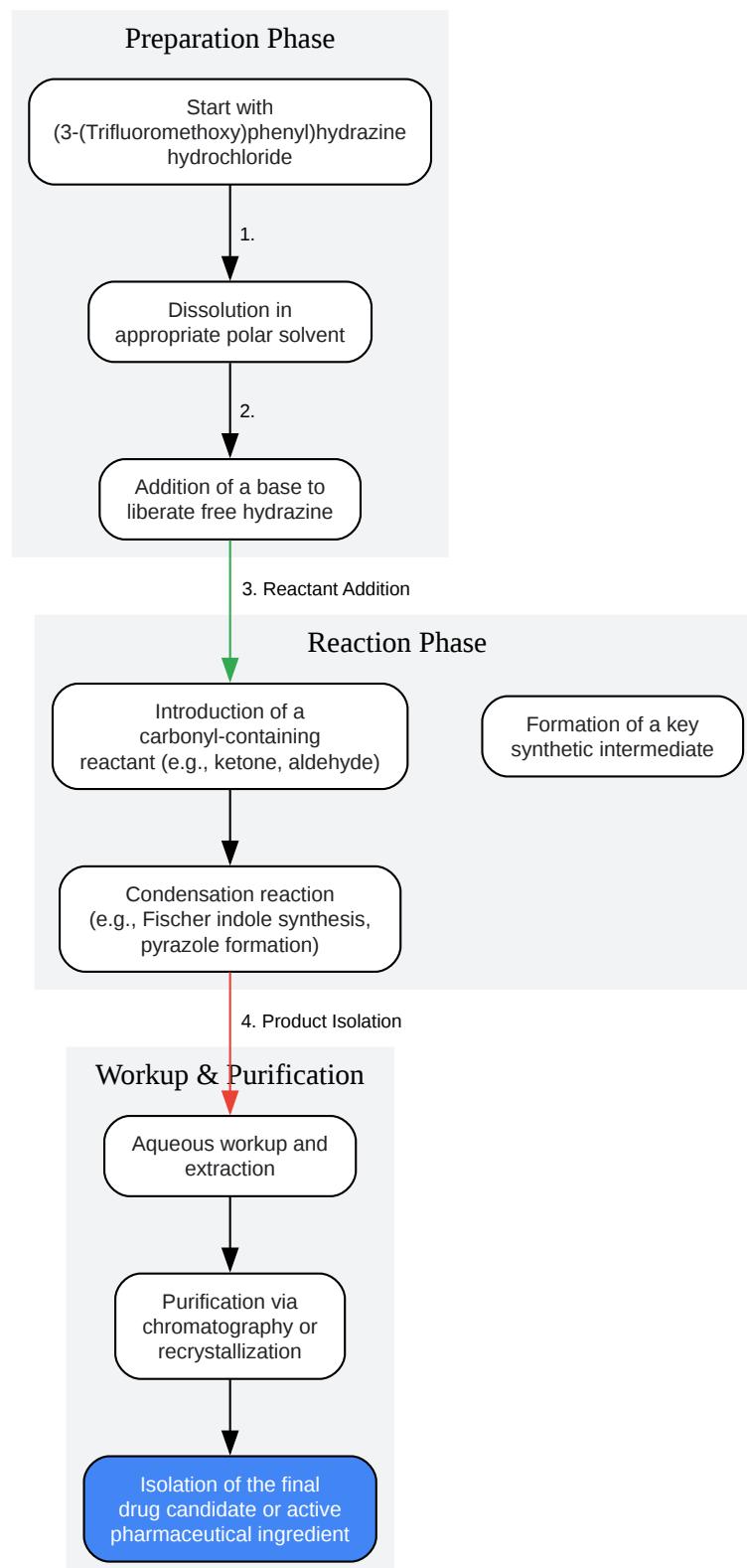
Key Identifiers:

- IUPAC Name: 1-[3-(trifluoromethoxy)phenyl]hydrazine hydrochloride
- InChI Key: ZXDHJICZICMRLF-UHFFFAOYSA-N[\[3\]](#)
- Canonical SMILES: C1=CC(=CC(=C1)OC(F)(F)F)NN.CI[\[3\]](#)

Experimental Context and Applications

(3-(Trifluoromethoxy)phenyl)hydrazine hydrochloride serves as a crucial building block in organic synthesis. While specific detailed experimental protocols are proprietary and vary by application, its primary use is in reactions involving the hydrazine group. A generalized workflow for its application in the synthesis of a hypothetical drug candidate is outlined below.

This compound's trifluoromethoxy group enhances its chemical properties, making it a valuable intermediate.[\[2\]](#) The hydrochloride form contributes to its stability and solubility in polar solvents, which is a common characteristic for hydrazine derivatives.[\[2\]](#)

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Caption: Generalized synthetic workflow utilizing **(3-(Trifluoromethoxy)phenyl)hydrazine hydrochloride**.

Safety and Handling

As with many hydrazine derivatives, **(3-(Trifluoromethoxy)phenyl)hydrazine hydrochloride** is considered hazardous.^[2] Appropriate safety precautions must be taken during handling.

- Hazards: Potential for toxicity and irritation to the skin and respiratory system.^[2]
- Personal Protective Equipment (PPE): It is recommended to use a dust mask, eye shields, and gloves when handling this solid compound.
- Storage: The compound should be stored in an inert atmosphere at a temperature between 2-8°C.^[3]

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